

An In-depth Technical Guide to Strontium Peroxide: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Strontium peroxide
CAS No.:	1314-18-7
Cat. No.:	B074079

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This technical guide provides a comprehensive overview of **strontium peroxide** (SrO_2), detailing its chemical identifiers, physicochemical properties, synthesis protocols, and key applications. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data and detailed experimental methodologies.

Chemical Identifiers and Physicochemical Properties

Strontium peroxide is an inorganic compound that exists as a white, odorless powder. It is sparingly soluble in water, with which it slowly decomposes. Key identifiers and properties are summarized in the tables below.

Table 1: Chemical Identifiers for **Strontium Peroxide**

Identifier	Value	Reference(s)
CAS Number	1314-18-7	[1][2]
PubChem CID	14807	[1]
EC Number	215-224-6	[2]
UN Number	1509	[1]
InChI	InChI=1S/O2.Sr/c1-2;/q-2;+2	[1]
InChIKey	UHCGLDSRFKGERO-UHFFFAOYSA-N	[1]
SMILES	[O-][O-].[Sr+2]	[1]
Molecular Formula	SrO ₂	[2]

Table 2: Physicochemical Properties of **Strontium Peroxide**

Property	Value	Reference(s)
Molar Mass	119.619 g/mol	[2]
Appearance	White powder	[2]
Density	4.56 g/cm ³ (anhydrous)	[2]
Melting Point	215 °C (decomposes)	[2]
Solubility in water	Slightly soluble	[2]
Thermal Decomposition	Begins rapid decomposition at ~400 °C	[2]

Experimental Protocols

This section provides detailed methodologies for the synthesis, analysis, and application of **strontium peroxide**.

Synthesis of Strontium Peroxide

Two common methods for the laboratory synthesis of **strontium peroxide** are detailed below.

2.1.1. Precipitation from Strontium Nitrate and Hydrogen Peroxide

This method involves the reaction of a soluble strontium salt with hydrogen peroxide in a basic solution to precipitate **strontium peroxide** octahydrate, which is then dehydrated.

- Materials:
 - Strontium nitrate ($\text{Sr}(\text{NO}_3)_2$)
 - 3% Hydrogen peroxide (H_2O_2)
 - Concentrated aqueous ammonia (NH_4OH)
 - Deionized water
- Procedure:
 - Dissolve 5 grams of anhydrous strontium nitrate in 50 mL of 3% hydrogen peroxide.[1]
 - In a separate beaker, prepare a solution of 7 mL of concentrated aqueous ammonia in 100 mL of deionized water.[1]
 - Slowly add the ammonia solution to the strontium nitrate solution with constant stirring to precipitate **strontium peroxide** octahydrate ($\text{SrO}_2 \cdot 8\text{H}_2\text{O}$).[1][2]
 - Collect the precipitate by filtration.
 - To obtain anhydrous **strontium peroxide**, heat the octahydrate at 115 °C for 24 hours in a CO_2 -free atmosphere.[2]

2.1.2. Reaction of Strontium Nitrate with Sodium Peroxide

This process utilizes the reaction between strontium nitrate and sodium peroxide to form hydrated **strontium peroxide**.

- Materials:

- Strontium nitrate ($\text{Sr}(\text{NO}_3)_2$)
- Sodium peroxide (Na_2O_2)
- Deionized water
- Procedure:
 - Prepare a saturated aqueous solution of strontium nitrate.[3]
 - Gradually add granular sodium peroxide to the strontium nitrate solution in molecular proportions while stirring.[3]
 - Maintain the reaction temperature below 135°F (57°C) to prevent decomposition of the formed **strontium peroxide**. [3]
 - The insoluble hydrated **strontium peroxide** will precipitate.
 - Separate the precipitate from the solution containing dissolved sodium nitrate by decantation or filtration.[3]
 - Dry the hydrated **strontium peroxide** to remove uncombined water.[3]

Analytical Quantification: Titration with Potassium Permanganate

The active oxygen content of **strontium peroxide** can be determined by titration with a standardized potassium permanganate solution.[4]

- Materials:
 - **Strontium peroxide** sample
 - Dilute hydrochloric acid (1 to 9)
 - 0.1N Potassium permanganate (KMnO_4) solution
- Procedure:

- Accurately weigh approximately 0.20 g of the **strontium peroxide** sample into a 150-mL beaker.[4]
- Add 100 mL of dilute hydrochloric acid (1 to 9) and allow the sample to dissolve completely (typically 10 to 30 minutes).[4]
- Filter the solution to remove any insoluble impurities.
- Titrate the resulting solution with a standardized 0.1N potassium permanganate solution until a persistent pink color is observed.[4]
- The concentration of **strontium peroxide** is calculated based on the volume of KMnO_4 solution consumed.

Application in Photocatalysis: Degradation of Organic Pollutants

Strontium peroxide can be utilized as a photocatalyst for the degradation of organic dyes in wastewater.[5]

- Materials:
 - **Strontium peroxide** (photocatalyst)
 - Rhodamine B (RhB) solution (10 ppm)
 - UV light source or sunlight
- Procedure:
 - Prepare a suspension of the **strontium peroxide** photocatalyst in the Rhodamine B solution. A typical catalyst loading is 0.6 g/L.[6]
 - Irradiate the suspension with a UV light source or expose it to sunlight while stirring.
 - Monitor the degradation of Rhodamine B over time by measuring the absorbance of the solution at its maximum wavelength using a UV-Vis spectrophotometer.

- Under UV irradiation, approximately 97% degradation of a 10 ppm RhB solution can be achieved in 15 minutes.[6]

Cytotoxicity Assessment: MTT Assay

The in vitro cytotoxicity of **strontium peroxide** can be evaluated using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, which measures cell metabolic activity.[7]

- Materials:
 - Cell line of interest (e.g., osteoblasts)
 - Cell culture medium
 - **Strontium peroxide** solutions of varying concentrations
 - MTT solution (5 mg/mL in PBS)
 - Solubilization solution (e.g., DMSO or a solution of 4 mM HCl, 0.1% NP40 in isopropanol) [8]
- Procedure:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.[9]
 - Replace the culture medium with fresh medium containing various concentrations of **strontium peroxide**. Include untreated cells as a negative control.
 - Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
 - After the incubation period, add 10-20 μ L of MTT solution to each well and incubate for 2-4 hours, allowing viable cells to form formazan crystals.[7]
 - Carefully remove the medium and add 100-150 μ L of the solubilization solution to each well to dissolve the formazan crystals.[8]

- Measure the absorbance of the solution at a wavelength between 550 and 600 nm using a microplate reader.[7]
- Cell viability is expressed as a percentage relative to the untreated control cells.

Quantitative Data

The following tables summarize key quantitative data related to the properties and performance of **strontium peroxide**.

Table 3: Thermal Decomposition Data for **Strontium Peroxide**

Analysis Method	Parameter	Value	Reference(s)
Thermogravimetric Analysis (TGA)	Onset of Rapid Decomposition	~400 °C	[2]

Table 4: Performance in Photocatalytic Degradation of Rhodamine B

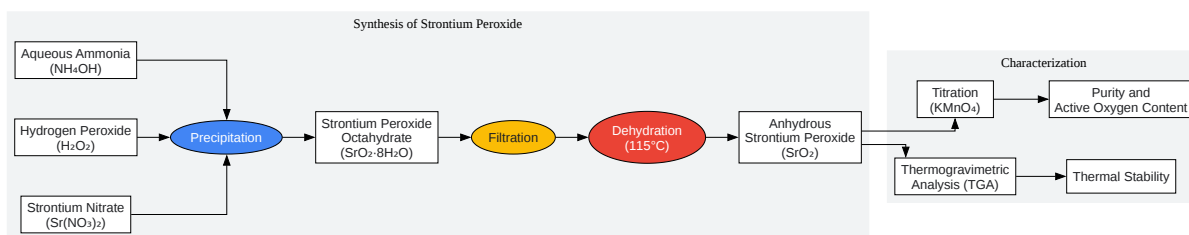
Parameter	Condition	Value	Reference(s)
Catalyst Loading	-	0.6 g/L	[6]
Initial RhB Concentration	-	10 ppm	[6]
Degradation Efficiency	UV irradiation	97% in 15 min	[6]
Degradation Efficiency	Sunlight	96% in 105 min	[6]

Table 5: Composition of Pyrotechnic Formulations

Component	Reducer	Oxidant/Reducer Ratio (wt. %)	Binder Content (wt. %)	Reference(s)
Strontium Peroxide (Oxidant)	Magnesium (Mg)	50/50 to 90/10	5 or 10	[10]

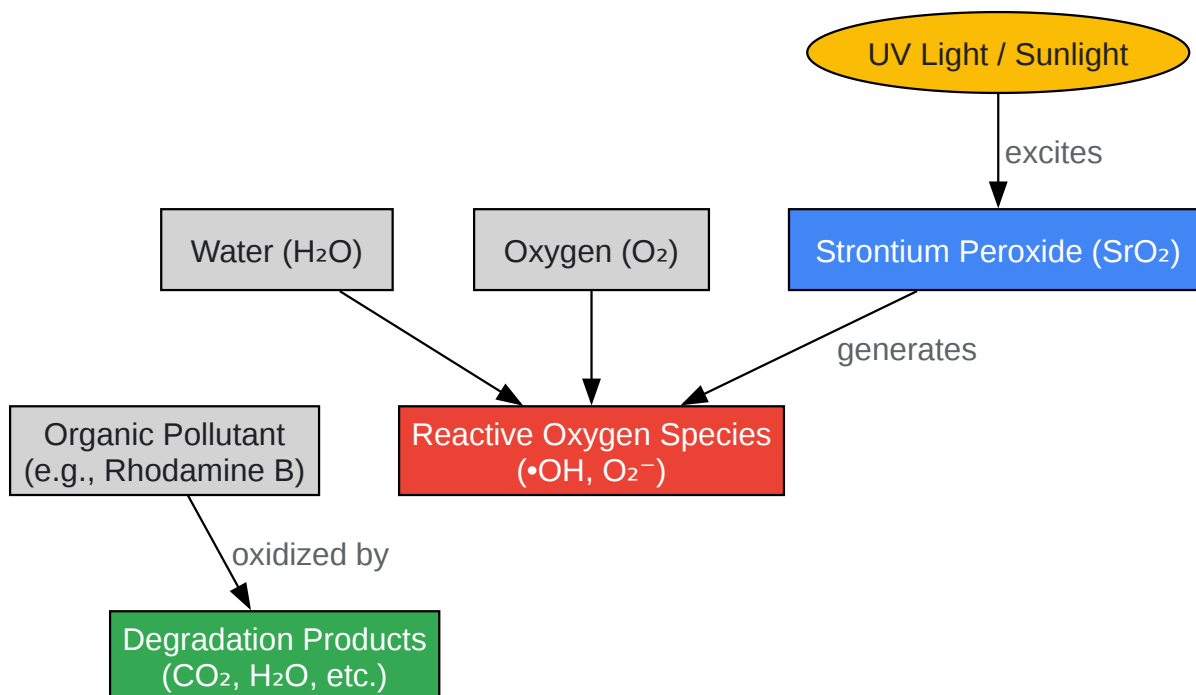
Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key processes related to **strontium peroxide**.



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Logical workflow for the synthesis and characterization of **strontium peroxide**.



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Simplified pathway of photocatalytic degradation of organic pollutants by SrO₂.

Applications in Research and Development

Strontium peroxide is a versatile compound with applications spanning various scientific and industrial fields.

- **Pyrotechnics:** It serves as an oxidizer and a red colorant in pyrotechnic compositions, such as fireworks and tracer ammunition.[\[10\]](#)[\[11\]](#)
- **Biomedical Applications:** Strontium-containing compounds, including **strontium peroxide**, are being explored for their roles in bone regeneration. **Strontium peroxide** can release strontium ions, which have been shown to stimulate osteoblast proliferation and inhibit osteoclast formation, while simultaneously generating oxygen to alleviate hypoxic conditions in bone defects.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Wastewater Treatment: As a photocatalyst, **strontium peroxide** shows promise in the degradation of organic and pharmaceutical pollutants in wastewater through the generation of reactive oxygen species.[5][16]
- Oxidizing Agent: Beyond photocatalysis, **strontium peroxide** can act as an oxidizing agent in various chemical reactions.[17][18]
- Cosmetics: It has been used as a bleaching agent in cosmetic formulations.[11]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Strontium Peroxide: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074079/docs#an-in-depth-technical-guide-to-strontium-peroxide-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b074079/docs#an-in-depth-technical-guide-to-strontium-peroxide-properties-synthesis-and-applications)

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